

An In-depth Technical Guide to 2,4-Diethylbenzenesulphonic Acid

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Compound of Interest

Compound Name: 2,4-Diethylbenzenesulphonic acid

CAS No.: 63877-58-7

Cat. No.: B12705301

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This guide provides a comprehensive technical overview of **2,4-diethylbenzenesulphonic acid**, a specialized organosulfur compound. Addressed to researchers, scientists, and professionals in drug development, this document delineates its molecular characteristics, a plausible synthesis pathway, and inferred applications based on analogous chemical structures. Given the limited direct literature on this specific isomer, this guide synthesizes foundational chemical principles with data from closely related compounds to offer a robust working knowledge base.

Core Chemical Identity and Physicochemical Profile

2,4-Diethylbenzenesulphonic acid is an aromatic sulfonic acid characterized by a benzene ring substituted with two ethyl groups at positions 2 and 4, and a sulfonic acid moiety. The presence of the ethyl groups, which are electron-donating, and the strongly electron-withdrawing sulfonic acid group, dictates its chemical reactivity and physical properties.

The molecular formula of **2,4-diethylbenzenesulphonic acid** is deduced to be $C_{10}H_{14}O_3S$. This is derived by taking the molecular formula of benzenesulphonic acid ($C_6H_6O_3S$) and substituting two hydrogen atoms with two ethyl (C_2H_5) groups.^[1]

The molecular weight is calculated as follows:

- $(10 \times \text{Atomic Weight of Carbon}) + (14 \times \text{Atomic Weight of Hydrogen}) + (3 \times \text{Atomic Weight of Oxygen}) + (1 \times \text{Atomic Weight of Sulfur})$
- $(10 \times 12.011) + (14 \times 1.008) + (3 \times 15.999) + (1 \times 32.065) = 214.28 \text{ g/mol}$ [2][3][4][5][6]

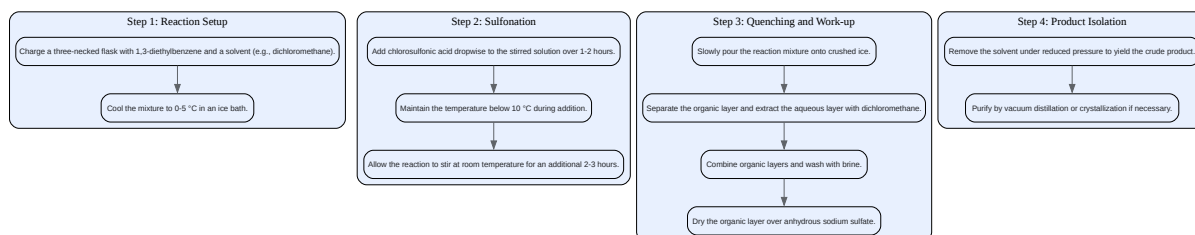
A summary of its core and inferred physicochemical properties is presented below.

Property	Value/Information	Source
Molecular Formula	C ₁₀ H ₁₄ O ₃ S	Deduced
Molecular Weight	214.28 g/mol	Calculated
Appearance	Inferred to be a viscous liquid or a low-melting solid, likely light brown.	Analogy with Alkylbenzenesulfonic acids[7]
Solubility	Expected to be soluble in water and polar organic solvents.	Analogy with 2,4-Dimethylbenzenesulfonic acid[8]
Acidity (pKa)	Predicted to be a strong acid.	Analogy with 2,4-Dimethylbenzenesulfonic acid[8]

Synthesis Protocol: Electrophilic Sulfonation of 1,3-Diethylbenzene

The most direct and industrially relevant method for synthesizing **2,4-diethylbenzenesulphonic acid** is through the electrophilic aromatic substitution of 1,3-diethylbenzene. The choice of sulfonating agent is critical to control the reaction and minimize side products.

Experimental Workflow



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Caption: Workflow for the synthesis of **2,4-diethylbenzenesulphonic acid**.

Mechanistic Rationale

The sulfonation of 1,3-diethylbenzene is guided by the directing effects of the two ethyl groups. Both are ortho-, para-directing and activating. The substitution occurs at the 4-position, which is para to one ethyl group and ortho to the other, making it the most sterically accessible and electronically favored position. The use of chlorosulfonic acid as a sulfonating agent is a common and effective method for this type of transformation.

Potential Applications in Research and Drug Development

While specific applications for **2,4-diethylbenzenesulphonic acid** are not extensively documented, its structure suggests several areas of potential utility, drawing parallels from related alkylbenzenesulfonic acids.

- **Catalysis:** As a strong organic acid, it can serve as a catalyst in acid-catalyzed reactions such as esterifications and alkylations. Its organic nature can enhance solubility in non-aqueous reaction media.^[9]
- **Surfactant and Emulsifier:** Long-chain alkylbenzenesulfonic acids are widely used as surfactants in detergents and emulsifiers in various industrial processes.^{[10][11]} While the ethyl groups of **2,4-diethylbenzenesulphonic acid** are short, it could find applications in specialized emulsification or as a hydrotrope.
- **Intermediate in Chemical Synthesis:** This compound can serve as a precursor for the synthesis of other complex molecules. The sulfonic acid group can be converted into sulfonyl chlorides, sulfonamides, and sulfonate esters, which are important functional groups in many pharmaceuticals and specialty chemicals.^[1]
- **Drug Development:** The benzenesulfonamide moiety is a key structural feature in a number of therapeutic agents. **2,4-Diethylbenzenesulphonic acid** could be a starting material for the synthesis of novel sulfonamide-based drug candidates.

Analytical Characterization

The identity and purity of synthesized **2,4-diethylbenzenesulphonic acid** would be confirmed using a suite of analytical techniques. Expected spectral data, based on its structure and data from analogous compounds, are summarized below.

Technique	Expected Observations
^1H NMR	Aromatic protons in the range of 7.0-8.0 ppm. Methylene protons of the ethyl groups as quartets around 2.6-2.8 ppm. Methyl protons of the ethyl groups as triplets around 1.2-1.4 ppm. A broad singlet for the acidic proton of the sulfonic acid group.
^{13}C NMR	Aromatic carbons in the range of 120-150 ppm. Methylene carbons of the ethyl groups around 25-30 ppm. Methyl carbons of the ethyl groups around 15 ppm.
FT-IR	Strong S=O stretching bands around 1350 and 1170 cm^{-1} . O-H stretching of the sulfonic acid group as a broad band around 3000 cm^{-1} . C-H stretching of the aromatic and alkyl groups.
Mass Spectrometry	A molecular ion peak corresponding to the calculated molecular weight.

Safety and Handling

Alkylbenzenesulfonic acids are generally corrosive and require careful handling.^[7] Based on safety data for similar compounds, the following precautions are recommended:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.^[12]
- Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid inhalation of vapors or mists. Prevent contact with skin and eyes.^[13]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong bases and oxidizing agents.^[12]
- First Aid: In case of skin contact, immediately flush with plenty of water. In case of eye contact, rinse cautiously with water for several minutes. Seek immediate medical attention if

irritation persists or if ingested.[14]

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